

# Physicochemical Properties of (R)-2-Amino-4bromobutanoic Acid: A Technical Overview

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Compound of Interest		
Compound Name:	(R)-2-Amino-4-bromobutanoic acid	
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This guide provides a detailed summary of the key physicochemical properties of **(R)-2-Amino-4-bromobutanoic acid**, a halogenated amino acid derivative of interest in synthetic chemistry and drug discovery. The data presented herein is essential for reaction planning, analytical method development, and molecular characterization. This document also clarifies the distinction between the free amino acid and its commonly available hydrobromide salt.

### **Physicochemical Data Summary**

**(R)-2-Amino-4-bromobutanoic acid** is often handled and supplied as a hydrobromide (HBr) salt to improve its stability and shelf-life. It is crucial to distinguish between the free base and the salt form, as their molecular weights and formulas differ significantly. The following table summarizes the key quantitative data for both forms.

Property	(R)-2-Amino-4- bromobutanoic Acid (Free Base)	(R)-2-Amino-4- bromobutanoic Acid Hydrobromide (HBr Salt)
Molecular Formula	C <sub>4</sub> H <sub>8</sub> BrNO <sub>2</sub> [1]	C <sub>4</sub> H <sub>9</sub> Br <sub>2</sub> NO <sub>2</sub> [2][3][4][5]
Molecular Weight	182.02 g/mol [1]	262.93 g/mol [2][3][4][5][6]
Exact Mass	180.97384 Da[1]	262.89795 Da[2][3]
Monoisotopic Mass	180.97384 Da[1]	260.90000 Da[2][3]



### **Methodology for Molecular Weight Determination**

The molecular weight of a compound is a fundamental physical property critical for stoichiometric calculations in synthesis and for confirming molecular identity.

Experimental Protocol: Mass Spectrometry Mass spectrometry is the primary experimental technique used to determine the mass of a molecule.

- Sample Ionization: The analyte, (R)-2-Amino-4-bromobutanoic acid, is first ionized using a suitable method such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI). ESI is common for polar molecules like amino acids.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., Quadrupole, Time-of-Flight). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of ions at each m/z value, generating a mass spectrum.
- Data Interpretation: The peak corresponding to the molecular ion ([M+H]<sup>+</sup> for positive mode ESI) is identified. For **(R)-2-Amino-4-bromobutanoic acid** (C<sub>4</sub>H<sub>8</sub>BrNO<sub>2</sub>), this would appear around m/z 182.0. The presence of a bromine atom results in a characteristic isotopic pattern (due to <sup>79</sup>Br and <sup>81</sup>Br isotopes), with two peaks of nearly equal intensity separated by approximately 2 Da, which further confirms the compound's identity.[6]

Computational Protocol: Calculation from Formula The molecular weight is also calculated computationally from the chemical formula by summing the atomic weights of the constituent atoms.

- Identify Chemical Formula: The formula for the free base is determined to be C<sub>4</sub>H<sub>8</sub>BrNO<sub>2</sub>.[1]
- Sum Atomic Weights: The calculation is as follows:
  - Carbon (C): 4 × 12.011 u
  - Hydrogen (H): 8 × 1.008 u
  - Bromine (Br): 1 × 79.904 u



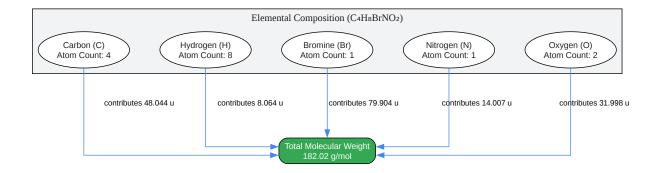
Nitrogen (N): 1 × 14.007 u

Oxygen (O): 2 × 15.999 u

o Total (Molecular Weight): ~182.02 g/mol

### **Visualization of Molecular Composition**

The following diagram illustrates the relationship between the elemental composition of **(R)-2-Amino-4-bromobutanoic acid** (free base) and its total molecular weight.



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Elemental contribution to molecular weight.

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